

## Recommended working concentration of Carbenicillin in liquid culture

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Compound of Interest		
Compound Name:	Carbenicillin	
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# Application Notes and Protocols: Carbenicillin in Liquid Culture

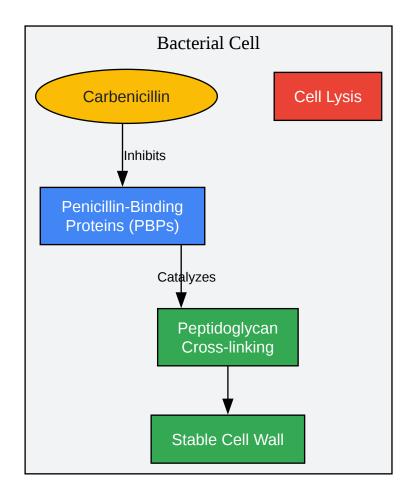
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Carbenicillin** as a selective antibiotic in liquid bacterial cultures. **Carbenicillin**, a semi-synthetic penicillin antibiotic, is frequently used in molecular biology to select for bacteria transformed with plasmids conferring resistance, typically via a  $\beta$ -lactamase gene (bla). Its stability compared to ampicillin makes it a preferred choice for long-term cultures.[1][2][3][4]

### **Mechanism of Action**

**Carbenicillin** is a bactericidal agent that functions by inhibiting the synthesis of the bacterial cell wall.[5][6][7][8] It specifically targets and acylates penicillin-binding proteins (PBPs), which are transpeptidases essential for the final step of peptidoglycan synthesis.[5][9][10] This inhibition prevents the cross-linking of peptidoglycan strands, compromising the structural integrity of the cell wall.[5][6][10] The weakened cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and death, particularly in actively dividing bacteria.[6][10]





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Caption: Mechanism of Carbenicillin action on bacterial cell wall synthesis.

# Data Summary: Carbenicillin Concentrations and Storage

The following table summarizes the recommended concentrations for stock solutions and working concentrations in liquid culture, as well as storage conditions.



Parameter	Concentrati on/Conditio n	Solvent	Storage Temperatur e	Duration	Citations
Stock Solution	50 - 100 mg/mL	Distilled Water or 50% Ethanol	-20°C	Up to 1 year	[3][4][11][12] [13][14][15] [16]
50 mg/mL	Distilled Water	-20°C	Up to 6 months	[14]	
100 mg/mL	50% Ethanol	-20°C	12 months	[3][4]	•
Working Concentratio n	50 - 100 μg/mL	Liquid Culture Media (e.g., LB Broth)	N/A	N/A	[8][11][14][15]
20 - 100 μg/mL	Agar Plates	N/A	N/A	[2]	
50 μg/mL	Liquid Culture Media	N/A	N/A	[16][17][18]	
100 μg/mL	Liquid Culture Media	N/A	N/A	[3][8][19]	•

## **Experimental Protocols**

# Protocol 1: Preparation of Carbenicillin Stock Solution (50 mg/mL)

This protocol describes the preparation of a 1000X Carbenicillin stock solution.

#### Materials:

- Carbenicillin disodium salt
- Sterile distilled water
- Sterile conical tube (e.g., 50 mL)

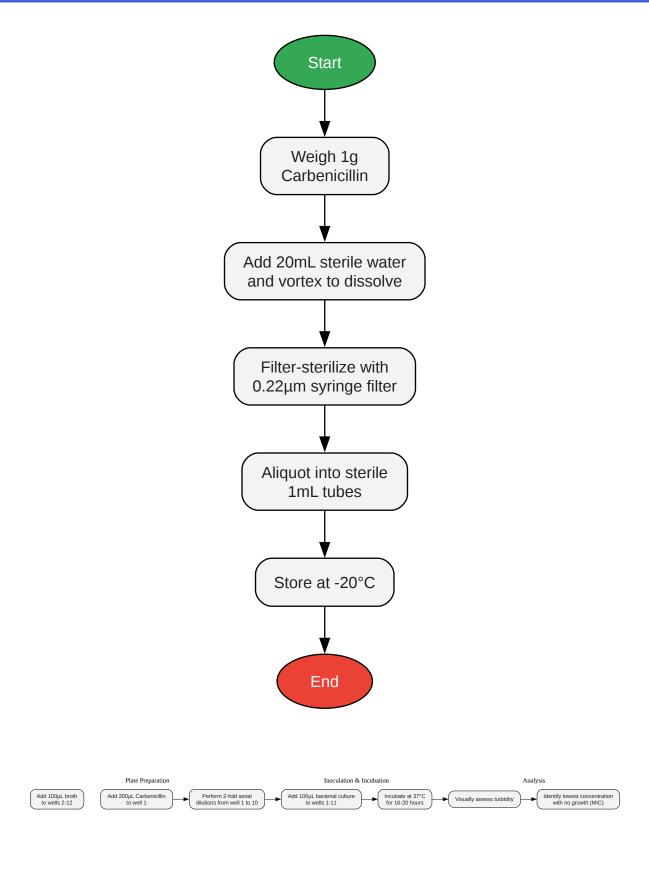


- 0.22 μm syringe filter
- Sterile microcentrifuge tubes (1.5 mL)

#### Procedure:

- Weighing: Accurately weigh 1 g of Carbenicillin disodium salt.
- Dissolving: Add the powder to a sterile conical tube. Add sterile distilled water to a final volume of 20 mL.[13]
- Mixing: Vortex the solution until the **Carbenicillin** is completely dissolved.
- Sterilization: Draw the solution into a sterile syringe. Attach a 0.22 μm syringe filter and sterilize the solution by filtering it into a new sterile tube.[11][13][14][20]
- Aliquoting: Dispense the sterile stock solution into 1 mL aliquots in sterile microcentrifuge tubes.[11][20]
- Storage: Label the aliquots clearly and store them at -20°C for up to one year.[13]





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